

Personal protective equipment for handling BC-1471

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Compound of Interest

Compound Name: BC-1471

Cat. No.: B605970

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Essential Safety and Handling Guide for BC-1471

Disclaimer: This document provides essential safety and logistical information for the handling of **BC-1471** based on general laboratory safety principles for research chemicals of unknown toxicity. An official Safety Data Sheet (SDS) for **BC-1471** was not available at the time of this writing. Therefore, all personnel must treat this compound as potentially hazardous and exercise extreme caution. This guide is intended to supplement, not replace, institutional safety protocols and professional judgment.

Overview and Immediate Safety Concerns

BC-1471 is a STAMBP (STAM-binding protein) deubiquitinase inhibitor used for research purposes. Due to the lack of specific toxicity data, it is crucial to minimize exposure. The primary routes of exposure are inhalation, ingestion, and skin/eye contact. All operations should be conducted within a certified chemical fume hood.

Personal Protective Equipment (PPE)

The following table summarizes the minimum required PPE for handling **BC-1471**. All PPE should be inspected before use and disposed of or decontaminated properly after handling the compound.

Protection Type	Equipment Specification	Purpose
Eye and Face Protection	ANSI Z87.1-compliant safety goggles or a full-face shield.[1][2][3][4]	Protects against splashes of BC-1471 solutions and airborne particles of the solid compound.[1][2][4]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).[1][3]	Prevents skin contact with the compound. Double-gloving is recommended for extended handling.[5]
Body Protection	A buttoned, long-sleeved laboratory coat.[1][4]	Protects clothing and skin from contamination.[5]
Foot Protection	Closed-toe shoes.[1][5]	Protects feet from spills and falling objects.[5]

Handling and Storage

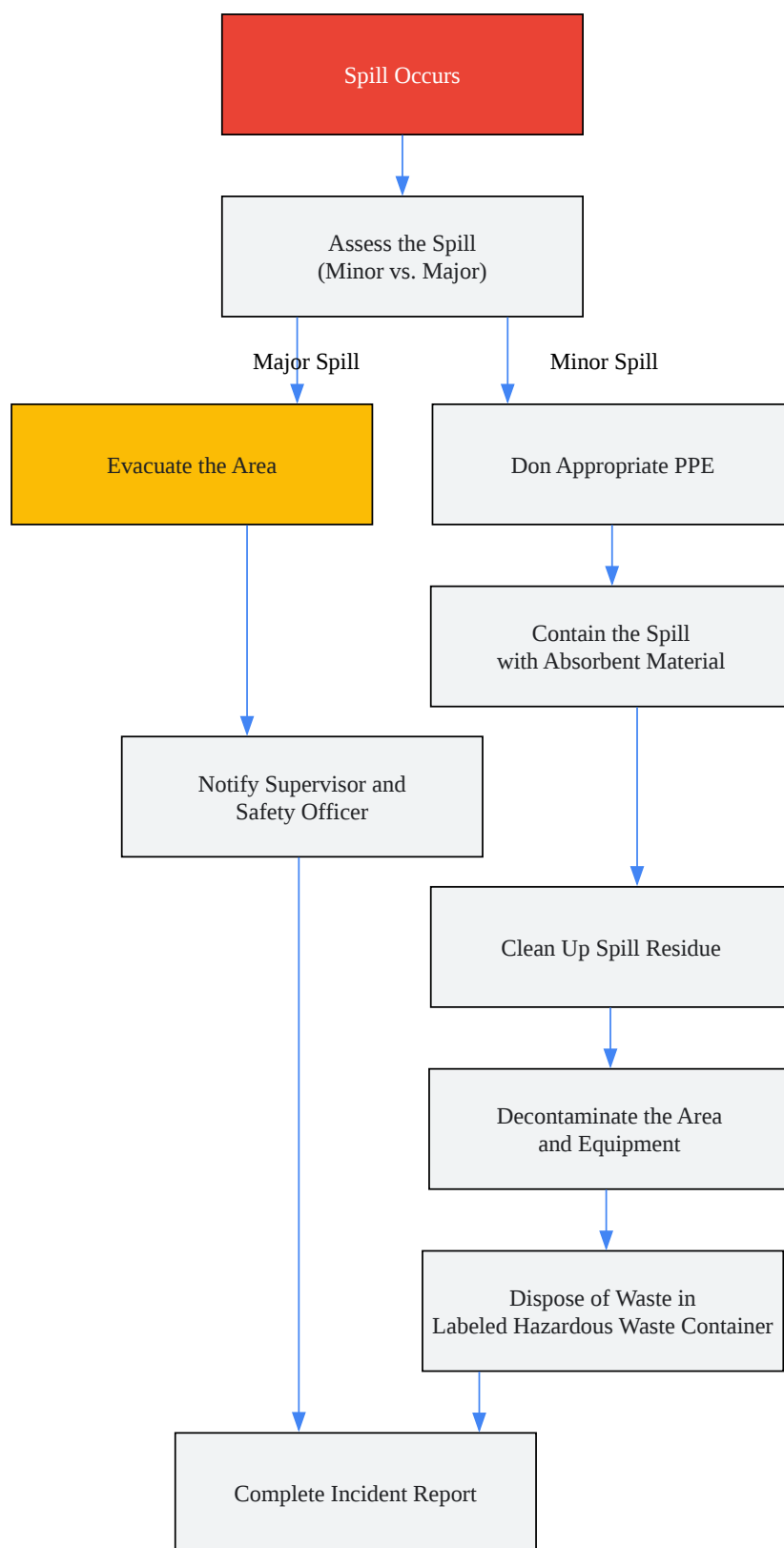
BC-1471 is typically supplied as a solid or in a solvent like Dimethyl Sulfoxide (DMSO). Handle the solid form in a fume hood to avoid inhaling dust. For solutions, be aware of the hazards associated with the solvent.

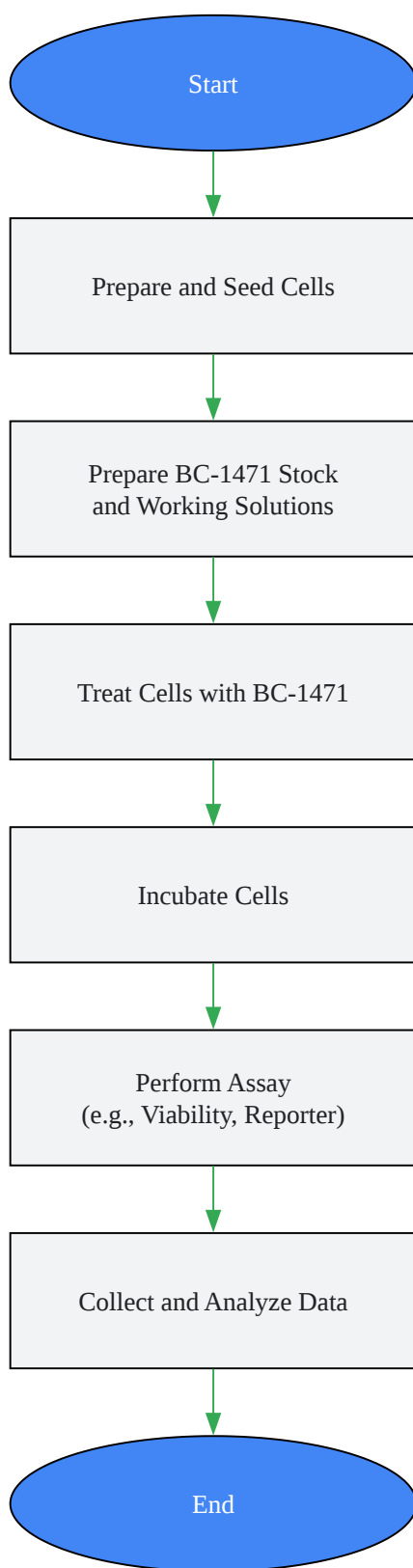
Parameter	Guideline	Rationale
Handling Location	Certified Chemical Fume Hood.	Minimizes inhalation exposure to dust or vapors.
Weighing	Use a balance inside a fume hood or a ventilated balance enclosure.	Prevents dispersal of the powdered compound into the laboratory environment.
Solution Preparation	Prepare solutions in a fume hood. If using DMSO, be aware that it can facilitate skin absorption of other chemicals. [6]	Ensures containment of the compound and solvent vapors.
Storage	Store in a cool, dry, and well-ventilated area away from incompatible materials.[7] Keep containers tightly sealed. [7]	Prevents degradation of the compound and accidental exposure.
DMSO Solution Storage	Store in glass or high-density polyethylene (HDPE) containers in a cool, dark place.[7][8][9]	DMSO is hygroscopic and can absorb moisture from the air, which can affect its properties as a solvent.[7] It can also degrade some plastics.[8]

Spill Response Plan

In the event of a spill, remain calm and follow the appropriate procedure. Ensure a chemical spill kit is readily accessible.

Chemical Spill Workflow





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